

7-Chloromethyl 17-epidrospirenone safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Chloromethyl 17-epidrospirenone

CAS No.: 932388-89-1

Cat. No.: B583730

[Get Quote](#)

Technical Whitepaper: 7-Chloromethyl 17-epidrospirenone Safety Data, Hazard Profiling, and Analytical Control^{[1][2]}

Executive Summary & Regulatory Context

7-Chloromethyl 17-epidrospirenone (CAS: 932388-89-1) is a specialized steroidal impurity identified in the manufacturing of Drospirenone (a fourth-generation progestin).^{[1][2]} It is designated as Impurity H in the European Pharmacopoeia (EP).^{[1][2]}

From a drug development perspective, this compound presents a dual-hazard profile:

- **Pharmacological Potency:** As a structural analog of Drospirenone, it retains high affinity for steroid receptors, necessitating Occupational Exposure Band (OEB) 4 or 5 containment.^{[1][2]}

- Genotoxic Potential: The presence of a primary alkyl halide moiety ($-\text{CH}_2\text{Cl}$) at position 7 classifies it as a potential alkylating agent. Under ICH M7 guidelines, it requires rigorous control to mutagenic impurity limits (TTC) unless Ames negative data proves otherwise.[1][2]

Chemical Identity & Physicochemical Properties

Accurate identification is the first step in safety management.[2] The "17-epi" designation indicates an isomerization at the spiro-lactone ring, while "7-chloromethyl" indicates a ring-opened or substituted motif at the B-ring.[1][2]

Property	Specification
Chemical Name	7-(Chloromethyl)-15,16-dihydro-17-hydroxy-3-oxo-3'H-cyclopropa[15,16]pregna-4,15-diene-21-carboxylic acid, γ -lactone
Common Name	Drospirenone Impurity H; 7-Chloromethyl 17-epidrospirenone
CAS Number	932388-89-1
Molecular Formula	$\text{C}_{24}\text{H}_{31}\text{ClO}_3$
Molecular Weight	402.96 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Practically insoluble in water
Melting Point	$\sim 178^\circ\text{C}$ (Predicted/Decomposes)
Chirality	17-Epimer (Isomer of Drospirenone)

Hazard Identification (GHS Classification)

Note: While specific experimental toxicology data may be proprietary, the following classification is derived from Structure-Activity Relationships (SAR) and the parent compound's profile.

Signal Word: DANGER

Hazard Statements:

- H360: May damage fertility or the unborn child (Reproductive Toxicity Category 1B).[1][2]
- H341: Suspected of causing genetic defects (Muta. 2; due to alkyl chloride alert).[1][2]
- H351: Suspected of causing cancer (Carc. 2).[1][2]
- H372: Causes damage to organs (Endocrine system) through prolonged or repeated exposure.[1][2]

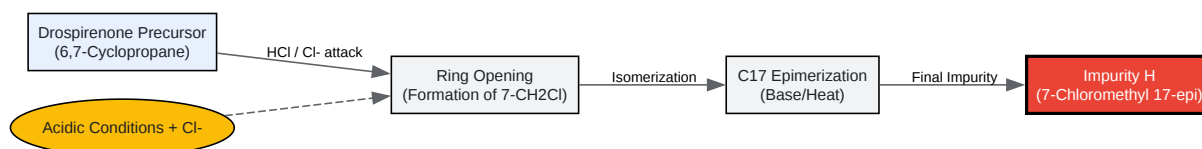
Precautionary Logic: The chloromethyl group is a structural alert for DNA alkylation.[1][2] Unlike pure Drospirenone, this impurity carries a heightened risk of mutagenicity.[1][2] Handlers must assume it is a Genotoxic Carcinogen until proven otherwise.[2]

Formation Mechanism & Control Strategy

Understanding the origin of Impurity H allows for process control. It typically arises from the reaction of the 6,7-cyclopropane ring (or its precursor) with chloride ions under acidic conditions, coupled with base-catalyzed epimerization at C17.[1][2]

Figure 1: Hypothesized Formation Pathway

This diagram illustrates the divergence from the main Drospirenone pathway.[1][2]



[Click to download full resolution via product page](#)

Caption: Mechanistic pathway showing the acid-catalyzed ring opening and subsequent epimerization leading to Impurity H.

Handling & Containment Protocol (OEB 4/5)

Due to the combination of high potency and genotoxicity, standard laboratory PPE is insufficient.^{[1][2]}

Containment Workflow

- Engineering Controls:
 - Primary: Isolator or Class III Biological Safety Cabinet (Glove Box).^{[1][2]}
 - Secondary: HEPA-filtered room air (negative pressure).^{[1][2]}
- Personal Protective Equipment (PPE):
 - Double nitrile gloves (tested for permeation).^[2]
 - Tyvek® sleeves/lab coat.
 - P3/N100 respiratory protection if outside an isolator (e.g., during filter change).^{[1][2]}

Decontamination Procedure

- Solvent: Use a surfactant-based cleaner followed by 70% Isopropanol.^{[1][2]}
- Destruction: Incineration is required.^[2] Do not dispose of down drains.

Analytical Profiling (HPLC Method)

To detect Impurity H at trace levels (ppm), a validated Reverse-Phase HPLC method is required.^{[1][2]}

Method Parameters (Reference Standard):

- Column: C18 End-capped (e.g., 150 mm x 4.6 mm, 3 μm).^{[1][2]}
- Mobile Phase A: Water / Acetonitrile (90:10).^{[1][2]}
- Mobile Phase B: Acetonitrile (100%).^{[1][2]}
- Gradient: Linear gradient from 20% B to 80% B over 30 mins.

- Detection: UV @ 265 nm (Specific to the enone system).[1][2]
- Retention Time: Impurity H typically elutes after Drospirenone due to the lipophilic chloromethyl group.[1][2]

Emergency Response Data

Scenario	Action Protocol
Inhalation	Move to fresh air immediately. Administer oxygen if breathing is difficult. Call a poison center (Code: Steroid/Alkylator).[1][2]
Skin Contact	Remove contaminated clothing.[1][2] Wash with soap and water for 15 minutes. Do not use solvents (increases absorption).[2]
Eye Contact	Rinse cautiously with water for 15 minutes.[1][2] Remove contact lenses.
Spill Cleanup	Do not dry sweep. Wet with water/detergent to prevent dust.[1][2] Use a HEPA vacuum.

References

- European Directorate for the Quality of Medicines (EDQM). Drospirenone Monograph 2404: Impurity H.[2] European Pharmacopoeia.[3][4]
 - [1][2]
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 71314745: **7-Chloromethyl 17-epidrospirenone**. [1][2]
 - [Link][1][2]
- United States Pharmacopeia (USP). Drospirenone Related Compound H. USP Reference Standards.[4][5]
- International Conference on Harmonisation (ICH). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals.[1][2]

- [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 17-Epidrospirenone | C₂₄H₃₀O₃ | CID 71587332 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 7-Chloromethyl 17-epidrospirenone | C₂₄H₃₁ClO₃ | CID 71314745 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Drospirenone impurity E EP Reference Standard Sigma Aldrich \[sigmaaldrich.com\]](#)
- [4. veeprho.com \[veeprho.com\]](#)
- [5. store.usp.org \[store.usp.org\]](#)
- To cite this document: BenchChem. [7-Chloromethyl 17-epidrospirenone safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b583730/docs#7-chloromethyl-17-epidrospirenone-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b583730/docs#7-chloromethyl-17-epidrospirenone-safety-data-sheet-sds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)